

Vat Yellow 4: A Technical Guide to its Carcinogenicity and Toxicity

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Compound of Interest

Compound Name: Vat Yellow 4

Cat. No.: B1669115

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Executive Summary

Vat Yellow 4 (C.I. Pigment Yellow 108) is an anthraquinone dye with a history of use in the textile industry and military applications. This technical guide provides an in-depth review of the available scientific literature on its carcinogenicity and toxicity. A comprehensive bioassay conducted by the National Cancer Institute (NCI) revealed limited evidence of carcinogenicity in male mice, specifically an increased incidence of lymphomas and hepatocellular tumors. In contrast, no significant increase in tumor incidence was observed in rats or female mice. Genotoxicity studies have yielded mixed results, with some assays indicating mutagenic potential, particularly with metabolic activation, while others were negative. Acute toxicity studies suggest a low order of acute toxicity. This guide summarizes the key findings, presents quantitative data in tabular format, details the experimental protocols of pivotal studies, and provides visualizations of the experimental workflows. Notably, a review of the existing literature did not yield information on the specific signaling pathways involved in the toxicity of **Vat Yellow 4**.

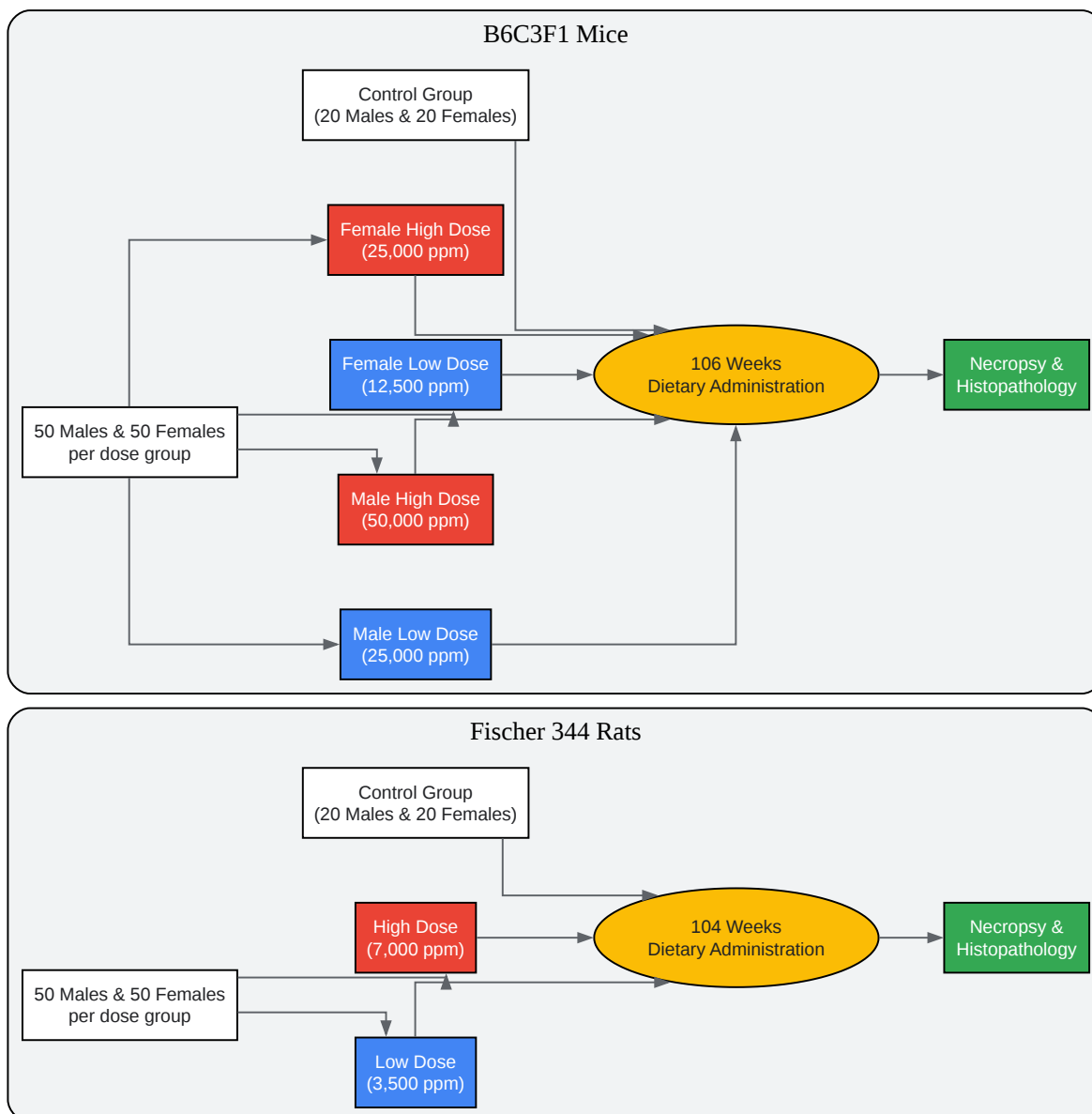
Carcinogenicity

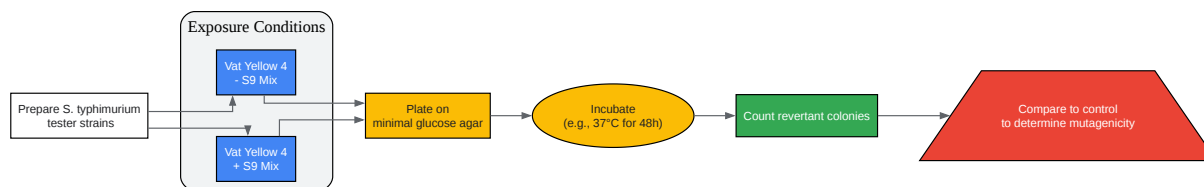
The primary evidence regarding the carcinogenic potential of **Vat Yellow 4** comes from a long-term bioassay conducted by the U.S. National Cancer Institute (NCI).^{[1][2][3]}

NCI Bioassay in Rodents

The NCI conducted a comprehensive bioassay of a commercial formulation of C.I. **Vat Yellow 4** in Fischer 344 rats and B6C3F1 mice.[3] The commercial product contained approximately 18.2% **Vat Yellow 4**, with the remainder being sorbitol, dispersants, glycerin, and water.[1][2][4]

- Test Substance: Commercial grade C.I. **Vat Yellow 4** formulation.
- Animal Models:
 - Fischer 344 rats (50 males and 50 females per dose group; 20 of each sex for control).
 - B6C3F1 mice (50 males and 50 females per dose group; 20 of each sex for control).
- Administration Route: Oral, via admixture in the diet.
- Dosage Levels:
 - Rats: 3,500 ppm and 7,000 ppm in the diet.
 - Male Mice: 25,000 ppm and 50,000 ppm in the diet.
 - Female Mice: 12,500 ppm and 25,000 ppm in the diet.
- Duration of Exposure:
 - Rats: 104 weeks.
 - Mice: 106 weeks.
- Observations: Animals were monitored for signs of toxicity, and body weights were recorded. At the end of the study, all surviving animals were euthanized and subjected to a complete histopathological examination.





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